

# Essential Safety and Operational Guidance for Handling CNX-1351

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## Compound of Interest

Compound Name: CNX-1351

Cat. No.: B612259

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This document provides immediate safety, handling, and disposal information for the potent and isoform-selective targeted covalent PI3K $\alpha$  inhibitor, **CNX-1351**. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear framework for the operational lifecycle of this compound within a research setting.

## Personal Protective Equipment (PPE)

When handling **CNX-1351**, it is imperative to use appropriate personal protective equipment to minimize exposure risk. The recommended PPE includes:

- **Eye and Face Protection:** Wear tight-sealing safety goggles and a face shield to protect against splashes and fine particles.<sup>[1]</sup>
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective clothing are mandatory to prevent skin contact.<sup>[1]</sup>
- **Respiratory Protection:** In situations where dust or aerosols may be generated, such as weighing or preparing solutions, a NIOSH/MSHA-approved respirator should be worn.<sup>[1]</sup> For high airborne contaminant concentrations, a positive-pressure supplied air respirator may be necessary.<sup>[1]</sup>

## Operational Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **CNX-1351** and ensuring a safe laboratory environment.

- Handling:
  - All work with **CNX-1351** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.<sup>[1]</sup>
  - Avoid direct contact with the compound. Use appropriate tools for weighing and transferring the substance.
  - Prevent the generation of dust and aerosols.
  - Wash hands thoroughly after handling.
  - Ensure that an eyewash station and safety shower are readily accessible.
- Storage:
  - Store **CNX-1351** in a tightly sealed container in a cool, dry, and well-ventilated area.
  - For long-term storage as a powder, -20°C is recommended, which can ensure stability for up to 3 years.<sup>[2]</sup> At 4°C, the powder is stable for 2 years.<sup>[2]</sup>
  - Stock solutions should be aliquoted and stored at -80°C for up to 2 years or -20°C for up to 1 year to prevent degradation from repeated freeze-thaw cycles.

## Quantitative Data Summary

The following table summarizes key quantitative data for **CNX-1351**.

Parameter	Value	Cell Line/Kinase	Reference
IC50	6.8 nM	PI3K $\alpha$	[3]
166 nM	PI3K $\beta$	[3]	
240.3 nM	PI3K $\gamma$	[3]	
3,020 nM	PI3K $\delta$	[3]	
>1 $\mu$ M	PI3K $\epsilon$ 2A, PI3K $\epsilon$ , PI4K $\alpha$ , PI4K $\beta$ , SPHK1, SPHK2	[3]	
GI50	77.6 nM	SKOV3	[3]
54.7 nM	MCF-7	[3]	
Storage Stability (Powder)	$\geq 4$ years at -20°C	N/A	[3]
Storage Stability (Solution)	2 years at -80°C, 1 year at -20°C	N/A	

## Experimental Protocols

While specific experimental protocols will vary based on the research objectives, the following provides a general workflow for preparing a **CNX-1351** solution.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Pre-weighing Preparation:
  - Don appropriate PPE (lab coat, gloves, safety goggles).
  - Perform all weighing operations within a chemical fume hood or a balance enclosure to minimize dust inhalation.
  - Use a calibrated analytical balance.
- Weighing **CNX-1351**:

- Carefully weigh the desired amount of **CNX-1351** powder (Molecular Weight: 573.7 g/mol ) into a sterile microcentrifuge tube.
- Dissolution:
  - Add the appropriate volume of anhydrous DMSO to the tube to achieve a 10 mM concentration.
  - Vortex the solution until the compound is completely dissolved. Gentle heating or sonication may be used to aid dissolution if necessary.
- Storage and Aliquoting:
  - Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C or -80°C in tightly sealed tubes.

## Disposal Plan

Dispose of **CNX-1351** and any contaminated materials in accordance with all local, state, and federal regulations.

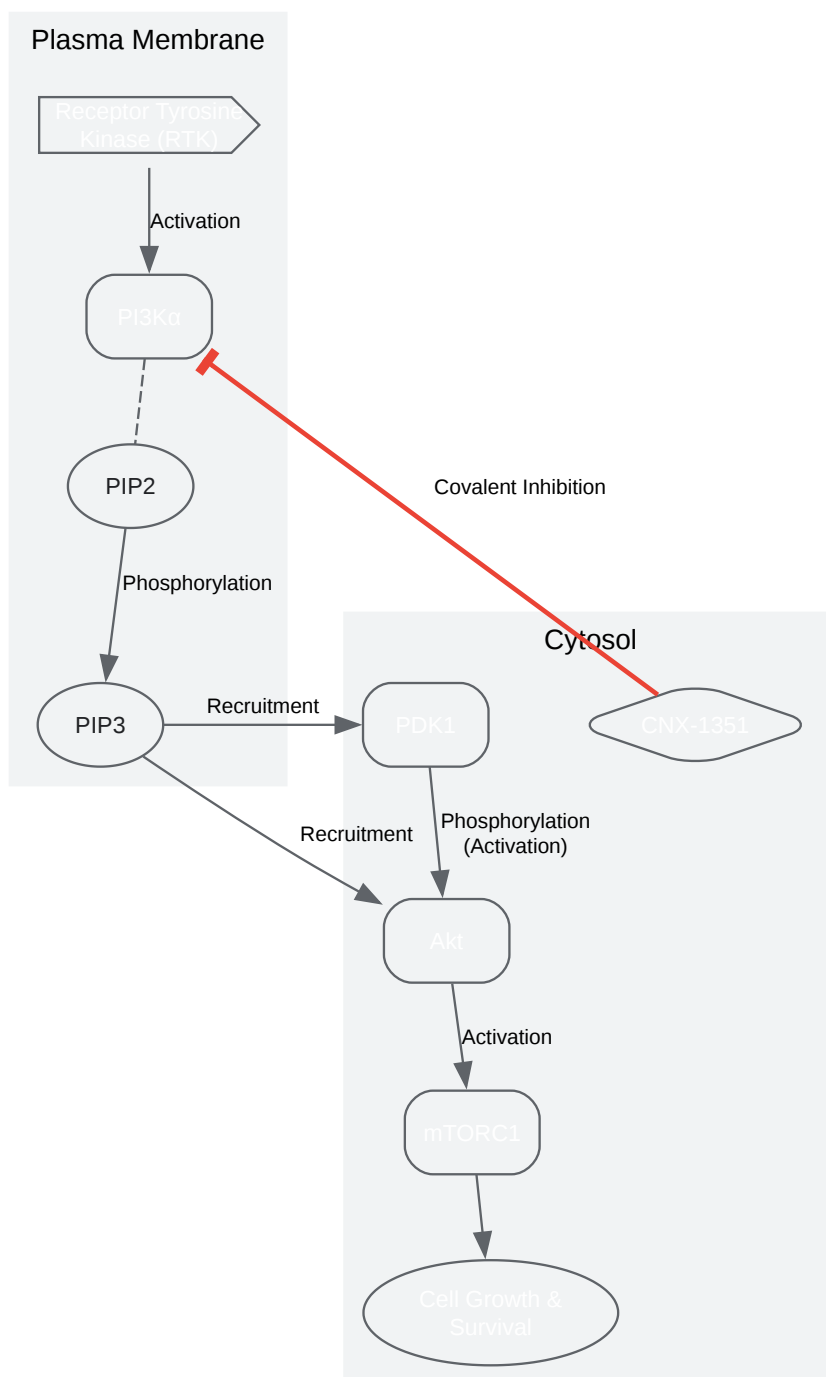
- Waste Compound: Unused **CNX-1351** should be disposed of as hazardous chemical waste. Do not discard it down the drain or in the regular trash.
- Contaminated Materials: All disposable materials that have come into contact with **CNX-1351**, such as pipette tips, gloves, and empty containers, should be collected in a designated, sealed hazardous waste container.

## Visualizations

### Signaling Pathway

The diagram below illustrates the PI3K-Akt signaling pathway, indicating the point of inhibition by **CNX-1351**. This pathway is crucial for regulating cell growth, proliferation, and survival, and its dysregulation is often implicated in cancer. **CNX-1351** covalently modifies and inhibits PI3K $\alpha$ , a key component of this pathway.<sup>[4]</sup>

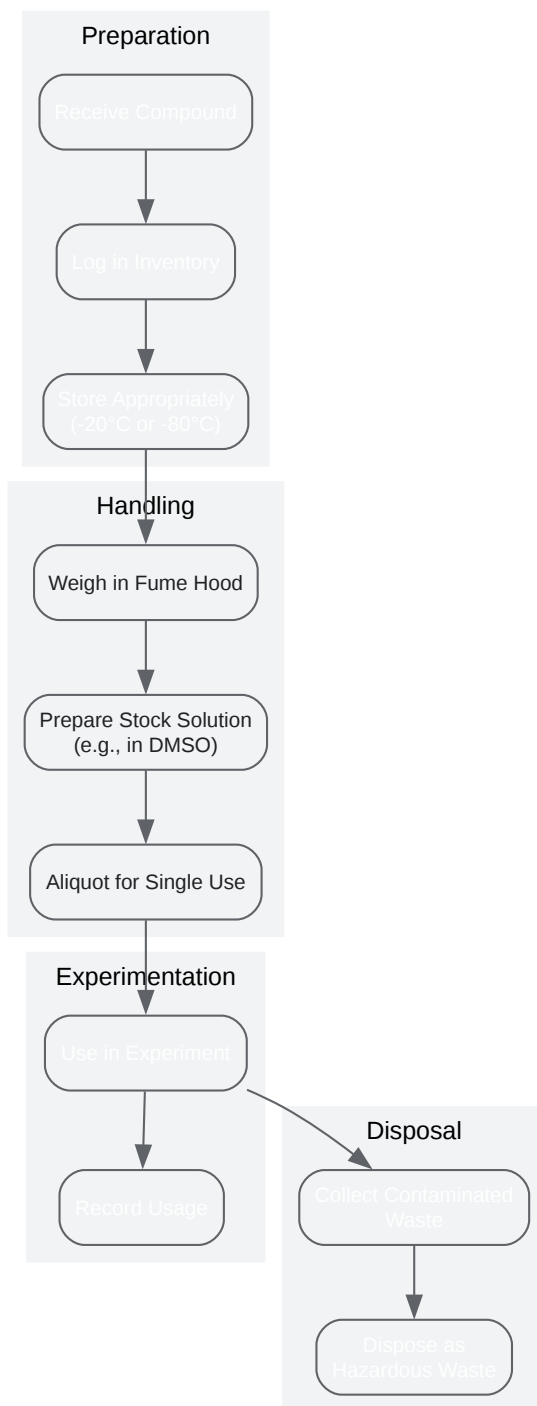
## PI3K-Akt Signaling Pathway and CNX-1351 Inhibition

[Click to download full resolution via product page](#)Caption: PI3K-Akt signaling pathway with **CNX-1351** inhibition point.

## Experimental Workflow

The following diagram outlines the general workflow for handling a potent compound like **CNX-1351** in a laboratory setting, from receipt to disposal.

## Workflow for Handling Potent Compounds (e.g., CNX-1351)

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Caption: General laboratory workflow for handling potent compounds.

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## References

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